

2-Bromo-4-chloro-6-fluorophenol molecular weight

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Compound of Interest

Compound Name: **2-Bromo-4-chloro-6-fluorophenol**

Cat. No.: **B1274304**

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An In-depth Technical Guide to the Molecular Weight of **2-Bromo-4-chloro-6-fluorophenol**

This guide provides a detailed breakdown of the molecular weight of **2-Bromo-4-chloro-6-fluorophenol**, a halogenated phenol derivative of interest to researchers, scientists, and professionals in the field of drug development. The document outlines the compound's molecular formula, the atomic weights of its constituent elements, and the calculation of its overall molecular weight. Furthermore, a standardized experimental protocol for molecular weight determination via mass spectrometry is presented, along with a visual representation of the experimental workflow.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **2-Bromo-4-chloro-6-fluorophenol** is $C_6H_3BrClFO$ ^[1].

Atomic Components and Weights

The calculation of the molecular weight is based on the standard atomic weights of each element present in the molecule. The table below summarizes the atomic weights for Carbon (C), Hydrogen (H), Bromine (Br), Chlorine (Cl), Fluorine (F), and Oxygen (O).

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	6	12.011[2][3][4]	72.066
Hydrogen	H	3	1.008[5][6][7]	3.024
Bromine	Br	1	79.904[8][9][10]	79.904
Chlorine	Cl	1	35.45[11][12]	35.45
Fluorine	F	1	18.998[13][14] [15]	18.998
Oxygen	O	1	15.999[16][17]	15.999
Total		225.441		

Based on the sum of the atomic weights of its components, the molecular weight of **2-Bromo-4-chloro-6-fluorophenol** is 225.44 g/mol [1].

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. The following is a generalized protocol for the determination of the molecular weight of **2-Bromo-4-chloro-6-fluorophenol** using a standard mass spectrometer.

Objective: To experimentally verify the molecular weight of **2-Bromo-4-chloro-6-fluorophenol**.

Materials:

- **2-Bromo-4-chloro-6-fluorophenol** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., Q-TOF, Orbitrap)
- Syringe and filter for sample introduction

- Calibration standard

Methodology:

- Sample Preparation:

- Accurately weigh a small amount of **2-Bromo-4-chloro-6-fluorophenol**.
- Dissolve the sample in a suitable high-purity solvent to a final concentration of approximately 1 mg/mL.
- Vortex the solution to ensure complete dissolution.
- Filter the sample solution through a 0.22 μ m syringe filter to remove any particulate matter.

- Instrument Calibration:

- Calibrate the mass spectrometer using a known calibration standard according to the manufacturer's instructions. This ensures accurate mass measurements.

- Sample Infusion and Ionization:

- Introduce the sample solution into the mass spectrometer's ion source via direct infusion using a syringe pump at a constant flow rate.
- Utilize an appropriate ionization technique, such as Electrospray Ionization (ESI), to generate ions from the analyte molecules. For this compound, negative ion mode may be preferable to deprotonate the phenolic hydroxyl group, forming $[M-H]^-$ ions.

- Mass Analysis:

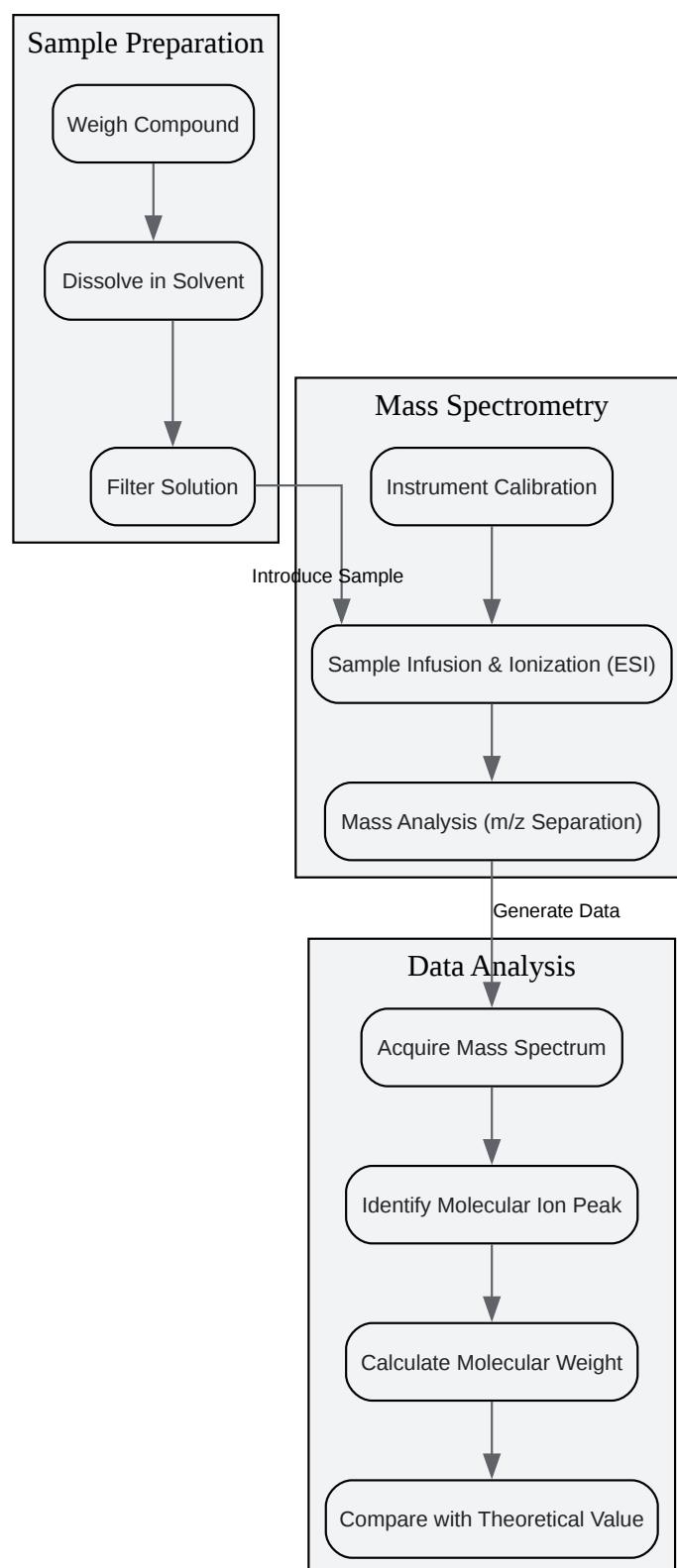
- The generated ions are transferred into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A full scan mass spectrum is acquired over a relevant m/z range (e.g., 100-500 m/z).

- Data Analysis:

- Process the acquired mass spectrum using the instrument's software.
- Identify the peak corresponding to the molecular ion. In negative ion mode, this will be the $[M-H]^-$ peak.
- The m/z value of this peak will correspond to the mass of the deprotonated molecule. To obtain the molecular weight of the neutral molecule, the mass of a proton (approximately 1.007 amu) is added to the measured m/z value.
- Compare the experimentally determined molecular weight to the calculated theoretical molecular weight.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the molecular weight of **2-Bromo-4-chloro-6-fluorophenol** using mass spectrometry.



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Caption: Workflow for Molecular Weight Determination.

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